

# Acute Toxicity of Prothioconazole to Aquatic Organisms

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## Compound Focus: Prothioconazole

CAS No.: 178928-70-6

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The table below summarizes the acute toxicity data for **prothioconazole** and its metabolite, **prothioconazole-desthio** (PTCd). Effective Concentration (EC<sub>50</sub>) is the concentration that causes an effect in 50% of the test population, while Lethal Concentration (LC<sub>50</sub>) is the concentration that is lethal to 50%.

Organism	Compound	Toxicity End Point	Value (mg·L <sup>-1</sup> )	Time	Notes	Source
<i>Daphnia magna</i> (Water Flea)	PTC (Racemate)	EC <sub>50</sub>	2.82	48 h		[1]
	PTC (Racemate)	EC <sub>50</sub>	2.68	-	Acute toxicity	[2]
	R-(-)-PTC	EC <sub>50</sub>	~2.2x higher than S-(+)-PTC	48 h	Higher toxicity than S-(+)-PTC	[3]
	S-(+)-PTC	EC <sub>50</sub>	~2.2x lower than R-(-)-PTC	48 h	Lower toxicity than R-(-)-PTC	[3]
	PTCd (Metabolite)	EC <sub>50</sub>	5.19	48 h	Less toxic than parent PTC	[1]

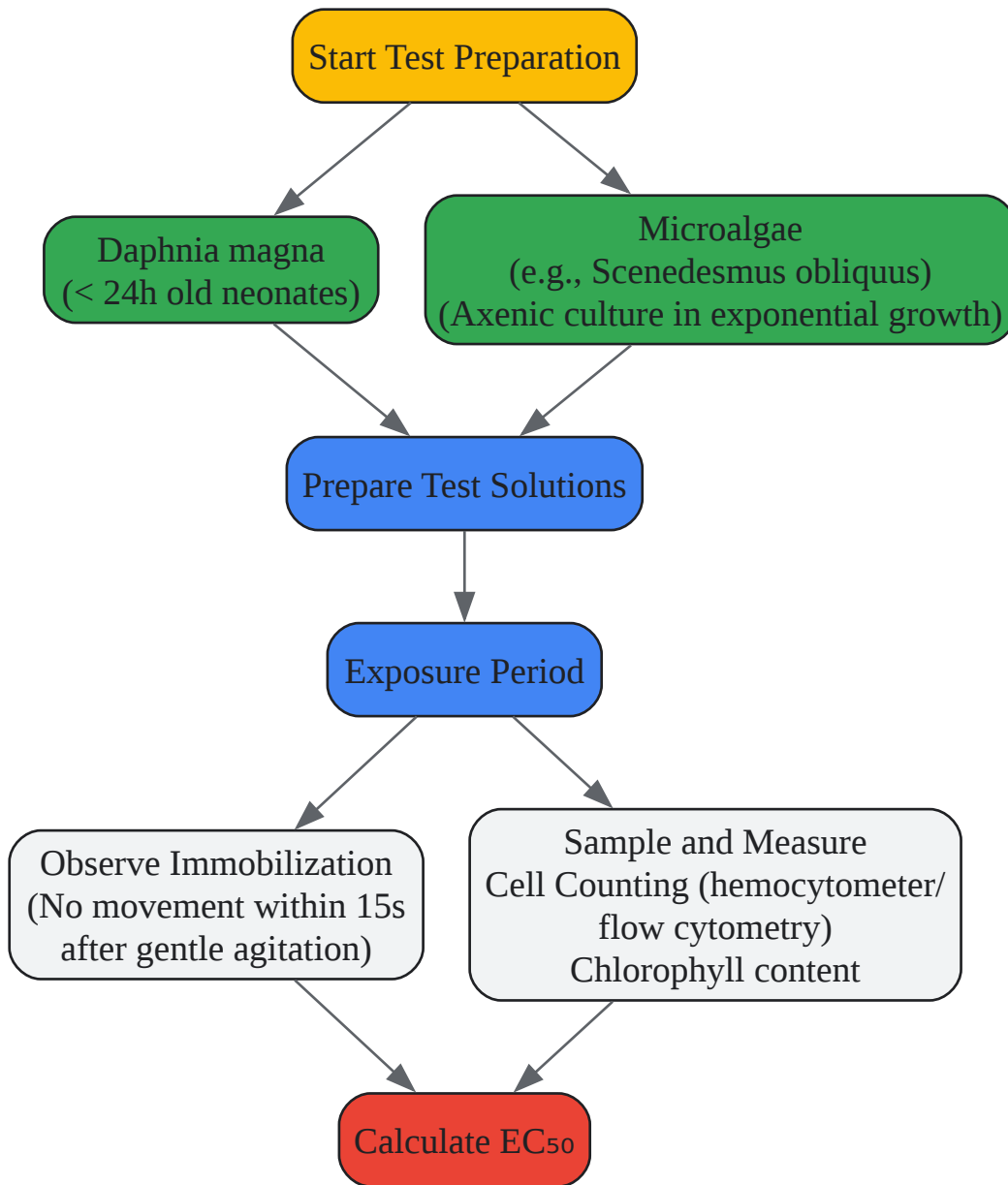
Organism	Compound	Toxicity End Point	Value (mg·L <sup>-1</sup> )	Time	Notes	Source
<i>Scenedesmus obliquus</i> (Green Alga)	R-(-)-PTC	EC <sub>50</sub>	16.53	72 h	Lowest toxicity enantiomer	[4] [5]
	PTC (Racemate)	EC <sub>50</sub>	8.15	72 h		[4] [5]
	S-(+)-PTC	EC <sub>50</sub>	7.85	72 h	Highest toxicity enantiomer	[4] [5]
<i>Chlorella pyrenoidosa</i> (Green Alga)	PTC (Racemate)	EC <sub>50</sub>	9.33	-	Acute toxicity	[3] [2]
<i>Lemna minor L.</i> (Duckweed)	PTC (Racemate)	EC <sub>50</sub>	1.85	-	Acute toxicity	[3] [2]
<b>Zebrafish Embryos</b>	PTC (Racemate)	LC <sub>50</sub>	1.70	96 h		[4] [5]

Key comparisons from the data:

- For *Daphnia magna*, the parent PTC is more toxic than its primary metabolite, PTCd. Among enantiomers, the R-(-)-PTC form is more toxic than the S-(+)-PTC form [1] [3].
- **For Microalgae** (like *Scenedesmus obliquus*), the order of toxicity is reversed: S-(+)-PTC is the most toxic form, followed closely by the racemic mixture (common commercial form), while R-(-)-PTC is significantly less toxic [4] [5].
- The metabolite **prothioconazole-desthio (PTCd)** is also toxic to *Daphnia magna* and has been flagged as posing a **high long-term risk to aquatic organisms** [1] [6].

## Overview of Key Experimental Protocols

The toxicity data is generated through standardized laboratory bioassays. Here are the typical methodologies for the key organisms cited.



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### Key Experimental Conditions:

Parameter	Daphnia magna Acute Test	Algal Growth Inhibition Test
Test Organism	Neonates (< 24 hours old)	Algae in exponential growth phase (e.g., <i>Scenedesmus obliquus</i> , <i>Chlorella pyrenoidosa</i> )

Parameter	Daphnia magna Acute Test	Algal Growth Inhibition Test
Test System	Static non-renewal or semi-static renewal	Continuous illumination, shaken periodically
Duration	48 hours	72 hours (sometimes 96 hours)
Endpoint	<b>Immobilization</b> (lack of movement)	<b>Growth inhibition</b> (based on cell count or biomass)
Control	Clean, uncontaminated medium	Clean, uncontaminated medium
Temperature	20 ± 1 °C	Varies by species (e.g., 23 ± 1 °C)
Lighting	Typically 16h light:8h dark cycle	Continuous cool white light
Replicates	Minimum of 4-5 replicates per concentration	Typically 3 replicates per concentration
Data Analysis	EC <sub>50</sub> calculated using probit analysis or logistic regression	EC <sub>50</sub> calculated based on growth rate inhibition

## Key Insights for Comparison

- **Enantioselectivity is Critical:** The R-(-)-enantiomer is more effective against target fungi but shows lower toxicity to most non-target aquatic organisms except for *Daphnia magna* [3]. This suggests that using purified R-(-)-PTC could improve the environmental profile.
- **Metabolite Toxicity is a Significant Concern:** The primary metabolite, PTCd, is persistent in the environment and exhibits a **high long-term risk** to aquatic life [1] [6]. Risk assessments must account for this transformation product.
- **Chronic Effects at Low Concentrations:** PTC can adversely affect the growth and reproduction of \*Daphnia magna\* at concentrations far below the acute EC<sub>50</sub>, indicating high acute-to-chronic toxicity ratios [1].

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